

Personal protective equipment for handling Linalyl butyrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Linalyl butyrate

Cat. No.: B1205819

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Essential Safety and Handling Guide for Linalyl Butyrate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **Linalyl butyrate** in a laboratory setting. Adherence to these procedures is critical for ensuring personal safety and proper disposal.

Linalyl butyrate is a combustible liquid that can cause skin and serious eye irritation.^[1] It is also recognized as being toxic to aquatic life with long-lasting effects. Proper handling and disposal are crucial to mitigate these risks.

Hazard Identification and Classification

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation (Category 2)	GHS07	Warning	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation (Category 2A)	GHS07	Warning	H319: Causes serious eye irritation[1]
Hazardous to the Aquatic Environment, Chronic Hazard (Category 2)	GHS09	-	H411: Toxic to aquatic life with long lasting effects[2][3]
Flammable Liquids	-	Warning	H227: Combustible liquid[4]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Linalyl butyrate** to minimize exposure and ensure personal safety.

Body Part	Required PPE	Standard
Eyes/Face	Chemical splash-resistant safety glasses or goggles with side protection. A face shield may be appropriate in some situations.	OSHA 29 CFR 1910.133 or EU EN166[1][5]
Hands	Chemical-resistant gloves. Inspect gloves prior to use and use proper removal technique.	EU 2016/425 and EN 374[6]
Body	Laboratory coat and close-toed footwear. Protective clothing must be selected based on the workplace hazards.	-
Respiratory	Generally not required with adequate general and local exhaust ventilation. For nuisance exposures, use type OV/AG (US) or ABEK (EU EN 14387) respirator cartridges.	NIOSH (US) or CEN (EU)[5][6]

Operational Plan: Step-by-Step Handling Protocol

1. Preparation and Engineering Controls:

- Ensure a well-ventilated work area. Use a chemical fume hood if available.
- Confirm that an eyewash station and safety shower are readily accessible.[1]
- Remove all potential sources of ignition from the handling area.[1]

2. Handling the Chemical:

- Wear the appropriate PPE as specified in the table above.
- Avoid direct contact with skin, eyes, and clothing.[1]

- Avoid inhaling fumes.[\[1\]](#)
- Open and handle containers with care to prevent spills.[\[1\]](#)
- Do not eat, drink, or smoke in the handling area.[\[1\]](#)

3. In Case of a Spill:

- Evacuate unprotected personnel from the area.
- Remove all sources of ignition.[\[1\]](#)
- Ventilate the area.
- Contain the spill using an inert absorbent material (e.g., sand, vermiculite).[\[1\]](#)
- Collect the absorbed material into a suitable, labeled container for disposal.[\[1\]](#)
- Do not allow the spill to enter drains or waterways.[\[1\]](#)

4. First Aid Measures:

Exposure Route	First Aid Procedure
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If irritation persists, seek medical attention. [1]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do so. Continue rinsing. If eye irritation persists, get medical advice/attention. [1]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention. [1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1]

Storage and Disposal Plan

Storage:

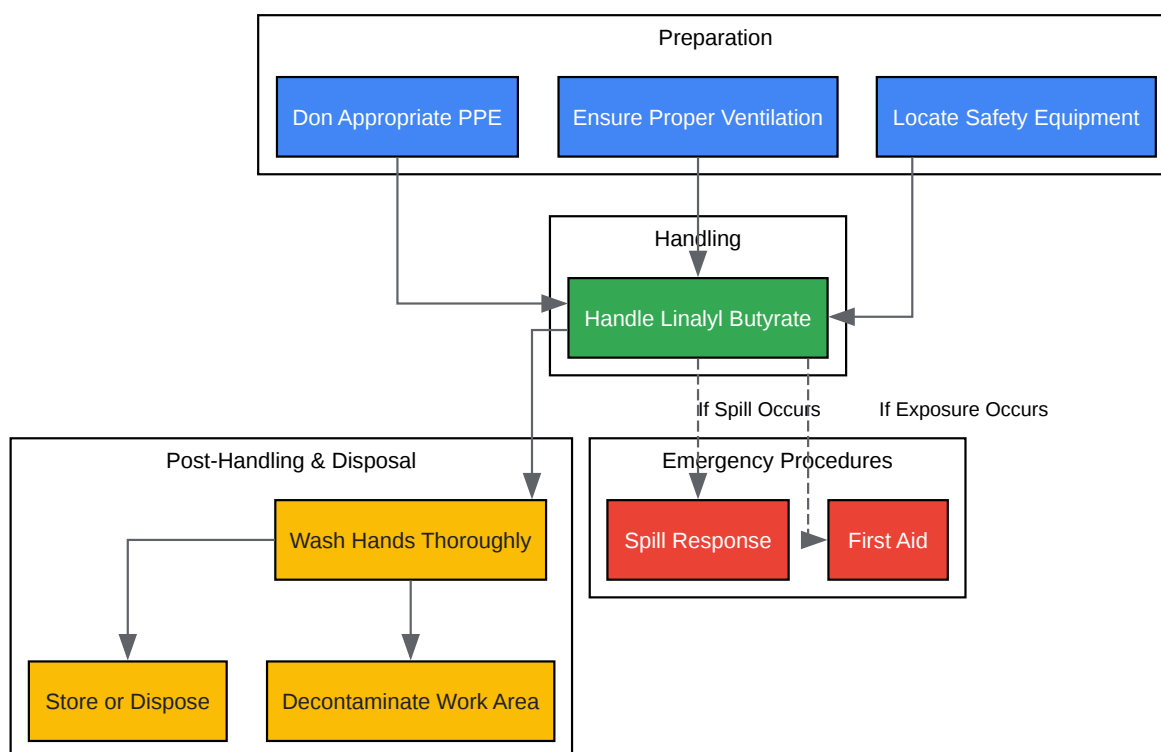
- Store in a cool, dry, and well-ventilated area away from heat and sources of ignition.[\[7\]](#)
- Keep containers tightly closed and sealed.[\[6\]](#)[\[7\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[8\]](#)

Disposal:

- Dispose of surplus and non-recyclable solutions through a licensed disposal company.[\[5\]](#)[\[6\]](#)
- Do not dispose of the chemical into drains or the environment.[\[5\]](#)[\[6\]](#)

- Contaminated packaging should be treated as the chemical itself and disposed of accordingly.[5][6]
- All disposal activities must be in accordance with federal, state, and local regulations.[1]

Workflow for Handling Linalyl Butyrate



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Caption: Workflow for the safe handling of **Linalyl butyrate**.

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- To cite this document: BenchChem. [Personal protective equipment for handling Linalyl butyrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1205819#personal-protective-equipment-for-handling-linalyl-butyrate]

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com